

# Health and Safety Considerations for 4-Methoxystyrene: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methoxystyrene

Cat. No.: B147599

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## Executive Summary

**4-Methoxystyrene**, also known as 4-vinylanisole, is a combustible liquid that presents moderate health hazards, primarily causing skin and eye irritation.<sup>[1]</sup> While comprehensive toxicological data for this compound is limited, information from its structural analogs, styrene and anisole, suggests that it should be handled with care to avoid potential systemic effects. This guide provides a detailed overview of the known health and safety considerations for **4-methoxystyrene**, including its physicochemical properties, handling and storage procedures, personal protective equipment recommendations, and emergency measures. In the absence of specific toxicity studies on **4-methoxystyrene**, this guide also includes a toxicological assessment of related compounds and outlines standard experimental protocols for toxicity testing.

## Physicochemical and Hazard Properties

A clear understanding of the physical and chemical properties of **4-methoxystyrene** is fundamental to its safe handling.

## Physical and Chemical Properties

Property	Value	Reference
CAS Number	637-69-4	[2][3]
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O	[3]
Molecular Weight	134.18 g/mol	[3]
Appearance	Clear colorless to yellow liquid	[3][4]
Odor	Sweet, aromatic	[4]
Boiling Point	41-42 °C at 0.5 mmHg	[4]
Melting Point	2 °C	[4]
Flash Point	76 - 77 °C (170 °F)	
Density	1.002 - 1.009 g/mL at 20-25 °C	[4]
Solubility	Slightly miscible with methanol. Insoluble in water.	[4][5]

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	4	H227: Combustible liquid
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation

(Data sourced from aggregated GHS information provided to ECHA)[1]

## Toxicological Profile

Direct and comprehensive toxicological data for **4-methoxystyrene** is largely unavailable in published literature. Safety Data Sheets consistently report that the toxicological properties have not been fully investigated, and no LD50 or LC50 values are available. Therefore, a

precautionary approach is warranted, and an assessment of structurally related compounds is provided for context.

## Known Health Effects of 4-Methoxystyrene

The primary known health effects are related to direct contact:

- Skin Irritation: Causes skin irritation.<sup>[1]</sup> Prolonged or repeated contact may lead to dermatitis.<sup>[6]</sup>
- Eye Irritation: Causes serious eye irritation.<sup>[1]</sup>
- Inhalation: May cause respiratory tract irritation.<sup>[6]</sup>
- Ingestion: While not a primary route of occupational exposure, ingestion may be harmful.

## Toxicological Data of Structurally Related Compounds

To better understand the potential hazards of **4-methoxystyrene**, it is useful to review the toxicology of its parent compounds, styrene and anisole.

Compound	Oral LD50 (Rat)	Key Toxicological Endpoints
Styrene	~5000 mg/kg	Nervous System: CNS depression (headache, dizziness, fatigue), neurotoxicity with chronic exposure. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> Respiratory: Irritation of the nose and throat. <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[9]</a> Dermal/Ocular: Skin and eye irritation. <a href="#">[6]</a> <a href="#">[7]</a> Carcinogenicity: Classified as a possible human carcinogen (IARC Group 2A). <a href="#">[9]</a>
Anisole	3700 mg/kg	Dermal/Ocular: Skin and eye irritation. <a href="#">[5]</a> <a href="#">[10]</a> <a href="#">[11]</a> Inhalation: Nose and throat irritation. <a href="#">[11]</a> Nervous System: Dizziness, lightheadedness. <a href="#">[11]</a> Mutagenicity: Limited evidence of non-lethal mutagenic effects. <a href="#">[10]</a>

This comparative data suggests that in addition to the known irritant effects of **4-methoxystyrene**, researchers should be mindful of the potential for neurotoxic effects with significant or prolonged exposure, a hazard associated with the styrene moiety.

## Safe Handling and Storage

### Personal Protective Equipment (PPE)

A risk assessment should be conducted for each specific procedure. The following PPE is generally recommended:

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield where splashing is possible.
Skin Protection	Chemically resistant gloves (e.g., Viton®, Butyl rubber). Lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If a fume hood is not available or if exposure limits may be exceeded, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Handling and Storage Procedures

- Ventilation: Handle in a well-ventilated area, preferably within a certified chemical fume hood.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[12\]](#)  
Use spark-proof tools.[\[12\]](#)
- Incompatibilities: Store separately from strong oxidizing agents, acids, and bases.[\[12\]](#)
- Storage Conditions: Store in a cool, dry, well-ventilated place in tightly sealed containers.[\[13\]](#)  
Recommended storage temperature is  $\leq 20^{\circ}\text{C}$ .[\[2\]](#)[\[4\]](#)

## Emergency Procedures

### First Aid Measures

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[14][15][16] Remove contact lenses if present and easy to do.[14] Seek immediate medical attention.
Skin Contact	Immediately remove all contaminated clothing.[15] Flush skin with plenty of soap and water for at least 15 minutes.[16] Seek medical attention if irritation develops or persists.
Inhalation	Move the exposed person to fresh air at once.[14][16] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.
Ingestion	Do NOT induce vomiting. Rinse mouth with water.[17] Seek immediate medical attention.

## Fire and Explosion Hazards

**4-Methoxystyrene** is a combustible liquid. Vapors can form explosive mixtures with air.[12]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), water spray, or alcohol-resistant foam.[11][18][19]
- Unsuitable Extinguishing Media: Do not use a solid stream of water as it may scatter and spread the fire.
- Hazardous Combustion Products: Produces carbon monoxide and carbon dioxide upon combustion.[11]
- Firefighting Procedures: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols for Hazard Assessment

As specific toxicological studies for **4-methoxystyrene** are not readily available, the following sections detail standardized OECD (Organisation for Economic Co-operation and Development) protocols for assessing the types of hazards this chemical is likely to present. These are provided as examples of rigorous methodologies for chemical safety testing.

## OECD TG 423: Acute Oral Toxicity – Acute Toxic Class Method

This method is used to estimate the acute oral toxicity of a substance. It is a stepwise procedure using a limited number of animals.

- Principle: A stepwise procedure is used with three animals of a single sex per step.[\[20\]](#) Depending on the mortality and/or moribundity of the animals, a decision is made to either stop testing, dose at a lower or higher fixed dose, or dose additional animals. The objective is to identify a dose that causes mortality in some animals to classify the substance.[\[20\]](#)[\[21\]](#)
- Animal Model: Typically, young adult female rats are used.[\[22\]](#)
- Procedure:
  - Animals are fasted prior to dosing.
  - The test substance is administered in a single dose by gavage.
  - Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.[\[22\]](#)
  - A necropsy is performed on all animals at the end of the observation period.
- Classification: The substance is classified into one of the GHS categories based on the observed mortality at specific dose levels (e.g., 5, 50, 300, 2000 mg/kg).[\[22\]](#)

## OECD TG 404: Acute Dermal Irritation/Corrosion

This guideline describes a procedure for the assessment of dermal irritation and corrosion.

- Principle: The substance is applied in a single dose to a small area of the skin of an experimental animal (typically an albino rabbit).[\[23\]](#)[\[24\]](#) Untreated skin serves as a control.

- Procedure:
  - Approximately 24 hours before the test, fur is removed from the dorsal area of the animal.
  - A dose of 0.5 mL (for liquids) or 0.5 g (for solids) is applied to a small patch of skin (approx. 6 cm<sup>2</sup>).[\[23\]](#)
  - The test site is covered with a gauze patch for a 4-hour exposure period.[\[23\]](#)
  - After exposure, the residual substance is removed.
  - The skin is examined for erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) and the lesions are scored. Observations continue for 14 days to assess reversibility.[\[23\]](#)[\[25\]](#)

## OECD TG 405: Acute Eye Irritation/Corrosion

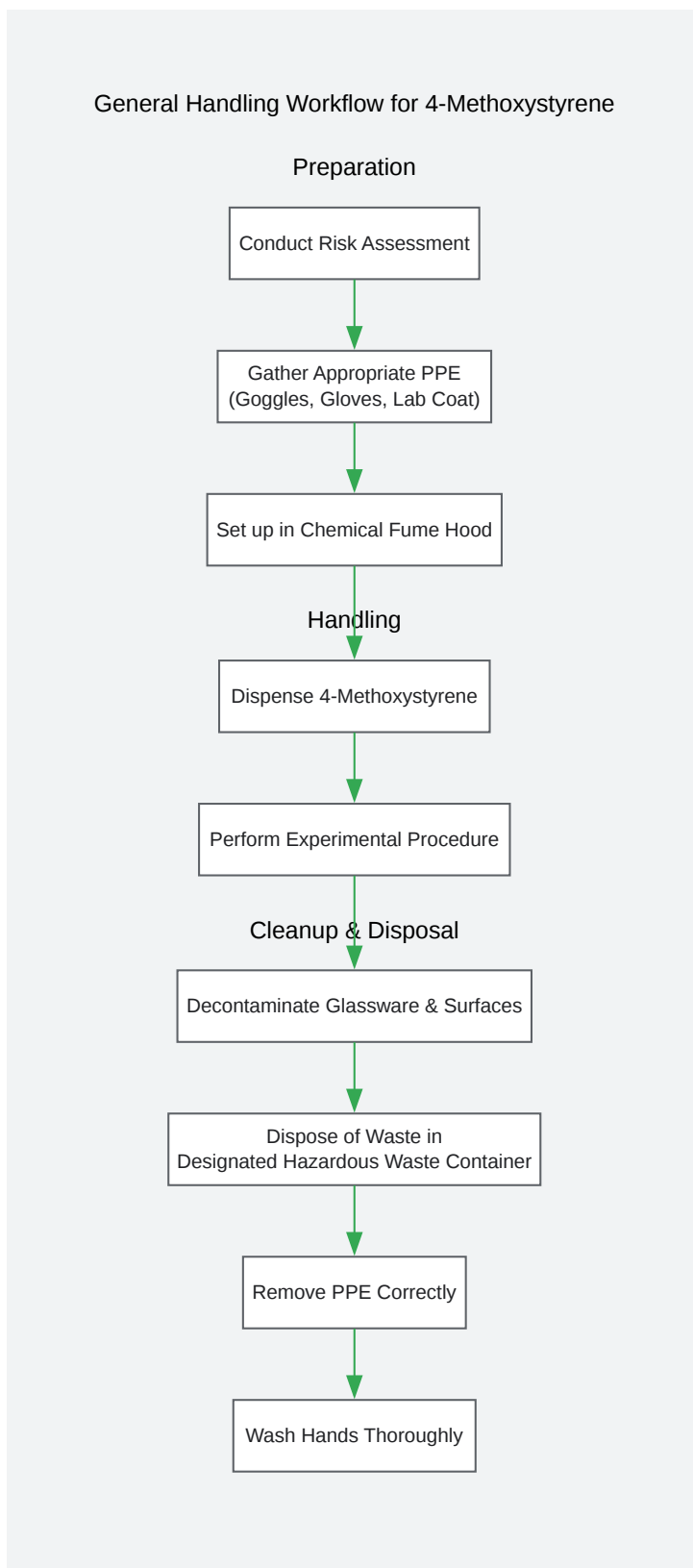
This test guideline is used to assess the potential for a substance to cause eye irritation or corrosion.

- Principle: The test substance is applied in a single dose into the conjunctival sac of one eye of an experimental animal (typically an albino rabbit).[\[26\]](#)[\[27\]](#)[\[28\]](#) The other eye remains untreated and serves as a control.
- Procedure:
  - A single animal is used for an initial test.
  - A measured dose (e.g., 0.1 mL for liquids) is instilled into the conjunctival sac.[\[29\]](#)
  - The eyes are examined and scored for corneal opacity, iris lesions, conjunctival redness, and chemosis (swelling) at 1, 24, 48, and 72 hours after application.[\[26\]](#)[\[27\]](#)[\[30\]](#)
  - If a corrosive effect is not observed, the response is confirmed using up to two additional animals.[\[26\]](#)[\[27\]](#)[\[29\]](#)
  - The observation period is typically up to 21 days to determine the reversibility of any effects.[\[27\]](#)



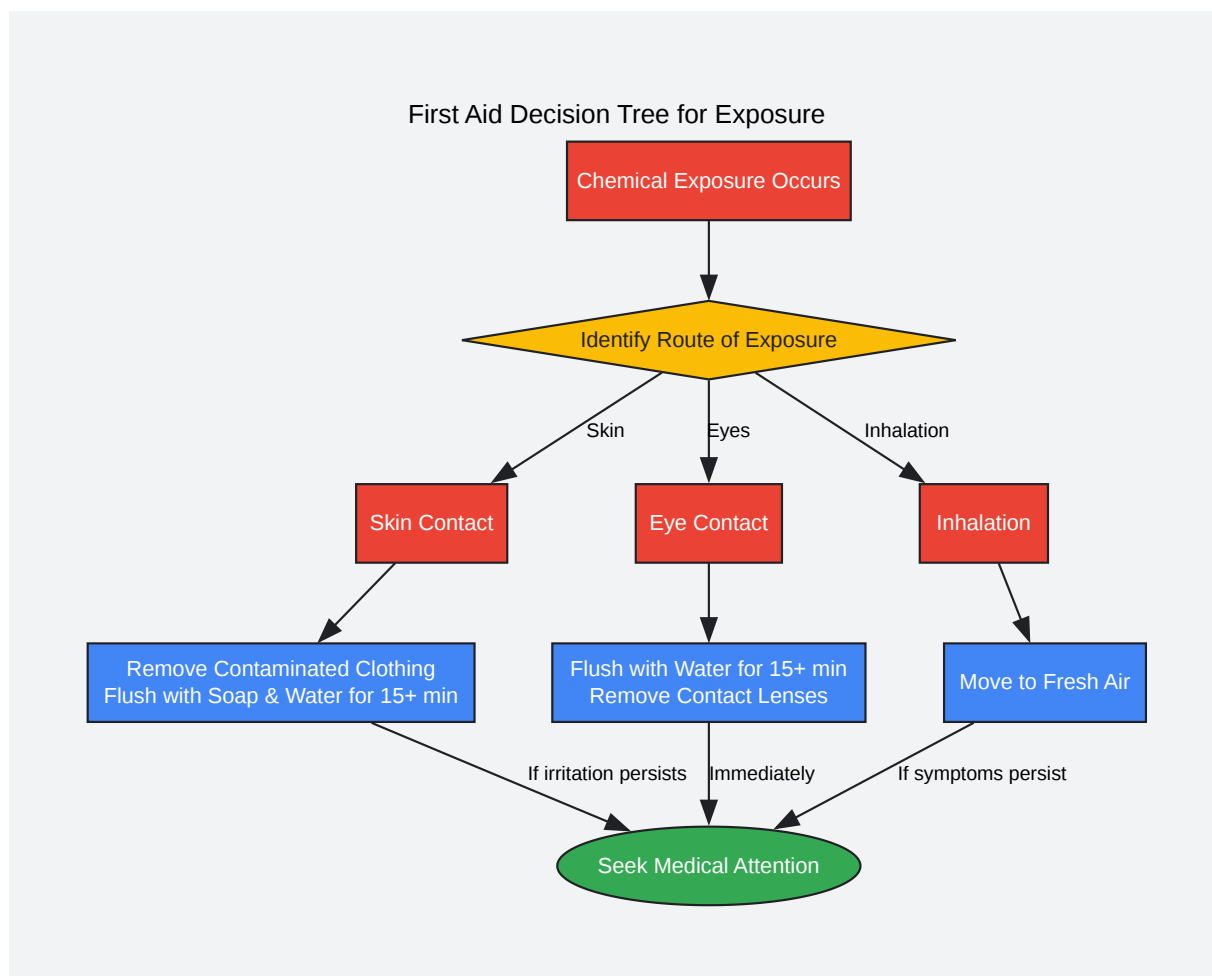
## Visualized Workflows and Relationships

The following diagrams, generated using Graphviz, illustrate key safety workflows and logical relationships for handling **4-methoxystyrene**.



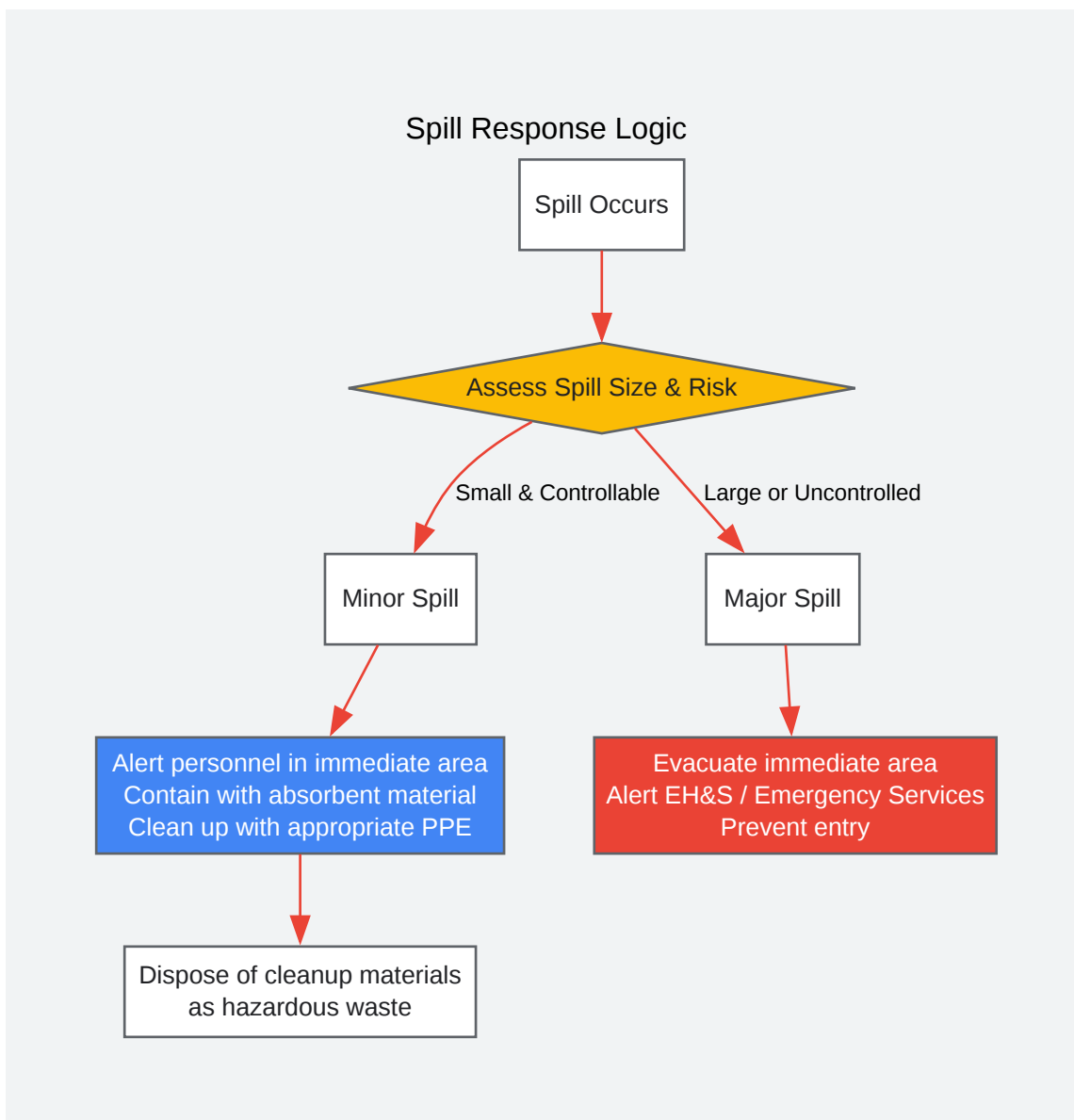
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Caption: General laboratory workflow for handling **4-methoxystyrene**.



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Caption: Decision tree for first aid response to exposure.



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Caption: Logical flow for responding to a chemical spill.

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